

Material Safety Data Sheet (MSDS) for 5-Chloro-2-nitrobenzamide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 5-Chloro-2-nitrobenzamide

CAS No.: 40763-96-0

Cat. No.: B1631020

[Get Quote](#)

Technical Safety & Handling Guide: **5-Chloro-2-nitrobenzamide**

Chemical Identity & Verification

CRITICAL ALERT: IDENTITY MISMATCH The request provided the chemical name **5-Chloro-2-nitrobenzamide** alongside CAS 55524-84-0. These two identifiers refer to completely different substances.

- Target Compound: **5-Chloro-2-nitrobenzamide** (Primary focus of this guide).
- Provided CAS (55524-84-0): Corresponds to 6-aminonaphthalene-1,3,5-trisulfonic acid.[1]

This guide is authored for the chemical name provided: **5-Chloro-2-nitrobenzamide**.

Property	Specification
Chemical Name	5-Chloro-2-nitrobenzamide
Correct CAS No.	40763-96-0
Molecular Formula	C ₇ H ₅ ClN ₂ O ₃
Molecular Weight	200.58 g/mol
Structure	Benzene ring substituted with a nitro group (-NO ₂) at position 2, a chlorine (-Cl) at position 5, and an amide group (-CONH ₂) at position 1. [1] [2] [3] [4] [5]
Appearance	Pale yellow to off-white solid
Melting Point	157–160 °C
Solubility	Soluble in DMSO, Methanol; sparingly soluble in water. [3]

Hazard Identification & Risk Assessment

As a Senior Application Scientist, it is critical to look beyond the GHS codes to the implications for your assay or synthesis workflow.

GHS Classification (29 CFR 1910.1200)

- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory System) (H335)

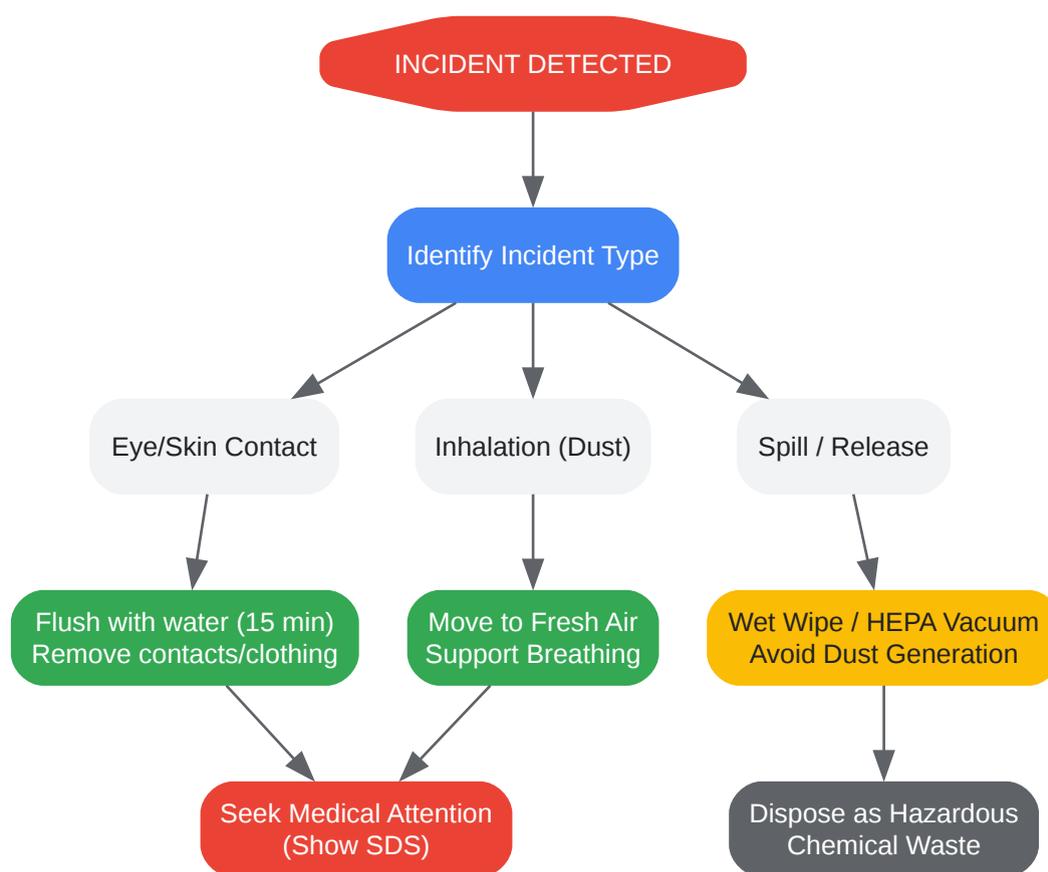
Risk Profile & Mechanism[\[4\]](#)[\[6\]](#)

- Inhalation Risk: The compound is a fine solid. Dust generation during weighing is the primary exposure vector. The nitro group suggests potential for methemoglobinemia upon high-level systemic absorption, although this is less pronounced in benzamides compared to anilines.

- **Reactivity:** The amide bond is stable under neutral conditions but susceptible to hydrolysis in strong acids or bases, releasing 5-chloro-2-nitrobenzoic acid and ammonia.[3]
- **Thermal Instability:** Nitro compounds carry a risk of decomposition at high temperatures. While not an explosive per se, bulk heating $>200^{\circ}\text{C}$ should be avoided.

Emergency Response Logic

The following decision tree outlines the immediate response protocols for laboratory incidents involving **5-Chloro-2-nitrobenzamide**.



[Click to download full resolution via product page](#)

Caption: Decision logic for immediate incident mitigation. Priority is minimizing systemic absorption via dust.

Handling, Storage, & Engineering Controls

Standard Operating Procedure (SOP) for Synthesis Setup

Objective: Safe preparation of a 100 mM stock solution in DMSO.

- Engineering Controls:
 - Primary: Chemical Fume Hood (Face velocity 80–100 fpm).
 - Secondary: Balance enclosure if weighing <10 mg (static powders can disperse easily).
- Personal Protective Equipment (PPE):
 - Gloves: Nitrile (0.11 mm minimum thickness). Break-through time is generally >480 min for solid handling, but DMSO solutions require double-gloving or specific chemical-resistant gloves (e.g., Butyl rubber) as DMSO enhances skin permeation of the solute.
 - Respiratory: N95 particulate respirator if handling open powder outside a hood (not recommended).
- Protocol:
 - Step 1: Calculate mass required. For 10 mL of 100 mM:
.
 - Step 2: Weigh solid into a tared scintillation vial inside the hood.
 - Step 3: Add DMSO slowly. The dissolution is endothermic; vortexing may be required.[3]
 - Step 4: Label with "Toxic/Irritant" and date.

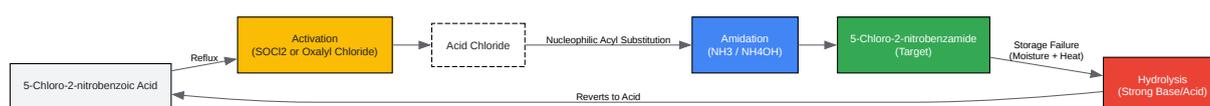
Storage & Stability

- Conditions: Store at 2–8 °C (refrigerated) to prevent slow hydrolysis or photochemical degradation.
- Container: Amber glass vials (light sensitive).

- Incompatibility: Strong oxidizing agents, strong bases (hydrolysis risk), and reducing agents (reduction of nitro group to amine).

Synthesis & Degradation Pathways

Understanding the chemical origin helps in troubleshooting impurities. **5-Chloro-2-nitrobenzamide** is typically synthesized via the amidation of 5-chloro-2-nitrobenzoic acid derivatives.



[Click to download full resolution via product page](#)

Caption: Synthetic route via acid chloride and potential degradation pathway back to the parent acid.

Application Note: In drug discovery, this scaffold is often used as an intermediate for PARP inhibitors or antitubercular agents. If your LC-MS shows a peak at M-17 (loss of NH₃) or M+1 (acid form), it indicates hydrolysis due to improper storage or wet solvents [1, 2].[3]

Toxicological & Ecological Information

Toxicological Profile

- Acute Toxicity: Data is limited for this specific isomer, but structurally related nitrobenzamides exhibit moderate oral toxicity (LD₅₀ Rat ~500–2000 mg/kg).
- Carcinogenicity: Not listed by IARC, NTP, or OSHA. However, nitroaromatics are often flagged for genotoxicity screening (Ames test) in early drug development due to potential metabolic reduction to hydroxylamines.
- Metabolism: Likely metabolized via nitro-reduction (to 5-chloro-2-aminobenzamide) or amide hydrolysis.

Ecological Impact

- Aquatic Toxicity: Nitroaromatics are generally poorly biodegradable and can be toxic to aquatic life with long-lasting effects (Category 3 or 2 depending on specific logP).[3]
- Disposal: Do not release into drains. Incineration with afterburner and scrubber is the required disposal method to manage nitrogen oxide (NOx) and hydrochloric acid (HCl) emissions.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 24878904, **5-Chloro-2-nitrobenzamide**. Retrieved from [Link]
- European Chemicals Agency (ECHA). C&L Inventory: 2-chloro-5-nitrobenzamide (Isomer reference for hazard class).[1] Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 6-Aminonaphthalene-1,3,5-trisulphonic acid | C₁₀H₉NO₉S₃ | CID 6453197 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Naphthylamine-1,5-disulfonic acid | CAS#:117-62-4 | Chemsrvc [chemsrc.com]
- 3. 6628-86-0|5-Chloro-2-nitrobenzaldehyde|BLD Pharm [bldpharm.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Material Safety Data Sheet (MSDS) for 5-Chloro-2-nitrobenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1631020#material-safety-data-sheet-msds-for-5-chloro-2-nitrobenzamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com